

# Operational Guide: Disposal of 1-(4-Fluorophenyl)-2-morpholino-ethanone

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## Compound of Interest

Compound Name: 1-(4-Fluorophenyl)-2-morpholino-ethanone

Cat. No.: B8317515

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## Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9]

**1-(4-Fluorophenyl)-2-morpholino-ethanone** (CAS: 462-23-7) is a fluorinated amino-ketone, frequently utilized as a pharmacophore building block in the synthesis of antibiotics (e.g., Linezolid analogs) and psychotropic agents.[1]

**Operational Criticality:** Unlike standard organic waste, this compound presents a dual-hazard profile for disposal:

- **Halogen Content:** The fluorine atom requires the waste to be directed to Halogenated Waste Streams.[1] Incineration in non-specialized units can generate Hydrofluoric Acid (HF), damaging scrubbers and violating emissions standards.
- **Basic Nitrogen:** The morpholine moiety renders the compound basic.[1] Accidental mixing with strong oxidizing acids (e.g., Nitric Acid) can result in violent exothermic reactions or the formation of unstable N-nitroso compounds.[1]

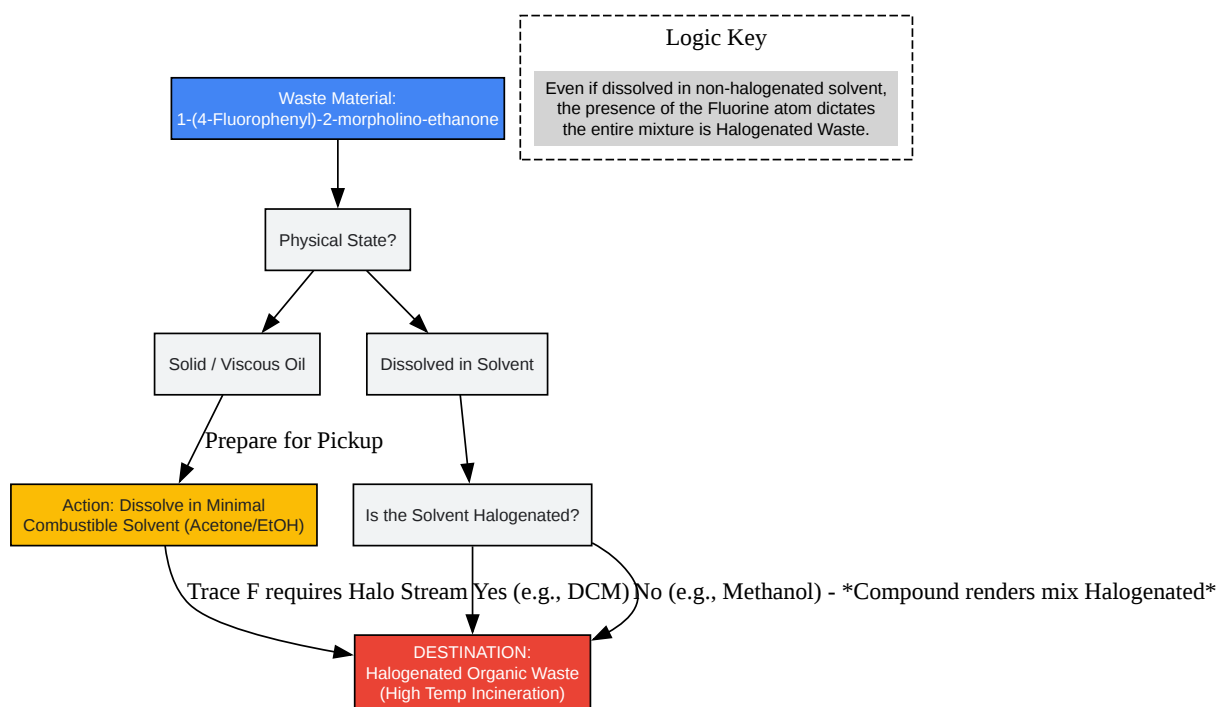
## Chemical Profile & Hazard Assessment

Before initiating disposal, verify the material against this profile to ensure downstream compatibility.

Parameter	Specification	Operational Implication
CAS Number	462-23-7	Unique identifier for waste manifests.[1]
Molecular Weight	~223.24 g/mol	Heavy organic; likely solid or viscous oil at RT.[1]
Functional Groups	Fluorophenyl, Morpholine (3° Amine), Ketone	DO NOT MIX with strong oxidizers or acids.[1]
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H302 (Harmful if swallowed)	Standard PPE (Nitrile gloves, goggles) required.[1]
Waste Class	Halogenated Organic	Must be segregated from non-halogenated solvents.[1]
Reactivity	Basic (pKb ~5-6 est. for morpholine N)	Incompatible with acid chlorides, anhydrides, and strong acids.[1]

## Waste Stream Decision Logic

Effective disposal relies on strict segregation.[1] The following decision tree illustrates the required workflow for classifying this specific compound.



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Figure 1: Waste Stream Classification Logic. Note that the presence of the fluorinated solute overrides the classification of the solvent carrier.[1]

## Detailed Disposal Protocols

### Protocol A: Solid Waste (Pure Substance)

Applicability: Expired shelf stocks, recrystallization residues.[1]

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar.[1] Glass is acceptable but poses a breakage risk.[1]

- Solvation (Recommended): While solid disposal is permitted in some jurisdictions, dissolving the solid in a compatible solvent (Acetone or Ethanol) facilitates safer incineration injection.  
[1]
  - Ratio: Dissolve 1g of substance in ~5-10mL of solvent.[1]
- Labeling: Apply a hazardous waste label clearly stating:
  - "Halogenated Organic Waste"[2][1]
  - "Contains: **1-(4-Fluorophenyl)-2-morpholino-ethanone**"[1]
  - "Hazard: Irritant, Basic"[1]
- Storage: Store in a secondary containment tray within a flammables cabinet until pickup.

## Protocol B: Reaction Mixtures (Liquid Waste)

Applicability: Mother liquors, extraction layers.[1]

- pH Check: Verify the pH of the waste solution.[1]
  - If pH < 4 (Acidic): The morpholine nitrogen may be protonated.[1] Neutralize slowly with Sodium Bicarbonate (NaHCO<sub>3</sub>) to pH 6-8 to prevent acid-catalyzed degradation or container corrosion.[1]
- Segregation: Pour into the Halogenated Waste carboy (typically red or yellow tagged).[1]
  - Critical: Do NOT pour into the "Non-Halogenated" (blue tag) carboy.[1] Even 1% fluorine content can trigger regulatory fines if found in non-halogenated streams.[1]
- Log Entry: Record the volume and approximate concentration on the waste container's accumulation log.

## Spill Management & Emergency Response

In the event of a benchtop spill, immediate containment is required to prevent exposure and tracking.



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Figure 2: Emergency Spill Response Workflow.

Spill Cleanup Kit Requirements:

- Absorbent: Vermiculite, sand, or commercial "Universal" pads.[1] (Do not use sawdust if strong oxidizers are present in the lab, though compatible with this specific chemical).
- Neutralizer: Not strictly required as the compound is weakly basic, but a mild citric acid wash can help remove sticky amine residues from surfaces.[1]

## Regulatory Compliance (US EPA/RCRA Context)

While **1-(4-Fluorophenyl)-2-morpholino-ethanone** is not explicitly listed on the RCRA P-list or U-list, it is regulated under "Characteristic" and "Process" waste rules.[1]

Regulatory Category	Classification	Action Required
RCRA Code	D001 (Ignitable)	If dissolved in flammable solvents (Acetone/MeOH).[1]
RCRA Code	Not Listed (Toxic)	Unless TCLP proves leaching, it is not D-listed toxic, but must be treated as toxic due to GHS profile.[1]
Waste Stream	Halogenated Solvents	Mandatory. EPA requires specific destruction methods (e.g., 99.99% DRE) for halogenated organics [1].[1]
DOT Shipping	UN 2811 or UN 3277	Likely "Toxic solid, organic, n.o.s." or "Organohalogen compound" depending on formulation.[1]

Self-Validation Step: Before sealing any waste container, ask: "Does this container hold any oxidizers?" If yes, DO NOT ADD this amine-containing compound.[1] Segregate immediately to prevent N-oxide formation or exothermic pressure buildup.[1]

## References

- United States Environmental Protection Agency (EPA). Hazardous Waste Management System: Identification and Listing of Hazardous Waste; Halogenated Solvents.[1] 40 CFR Part 261.[1] Available at: [\[Link\]](#)
- PubChem. Compound Summary: 1-(4-Fluorophenyl)-2-morpholinoethanone.[1] National Library of Medicine.[1] Available at: [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets.[1] 29 CFR 1910.1200.[3][1] Available at: [\[Link\]](#)

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## Sources

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- 2. [wku.edu](http://wku.edu) [[wku.edu](http://wku.edu)]
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